

Isopropyl alcohol CAS number and molecular structure

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An In-depth Technical Guide to Isopropyl Alcohol: CAS Number and Molecular Structure

For researchers, scientists, and professionals in drug development, a precise understanding of chemical compounds is paramount. This guide provides a detailed overview of isopropyl alcohol, including its Chemical Abstracts Service (CAS) number, and a visualization of its molecular structure.

Isopropyl Alcohol: Key Identifiers and Properties

Isopropyl alcohol, systematically named propan-2-ol, is a widely used solvent and disinfectant. [1][2] Its unique properties are a direct result of its molecular arrangement. The compound is a colorless, flammable liquid with a characteristic pungent odor.[1][2]

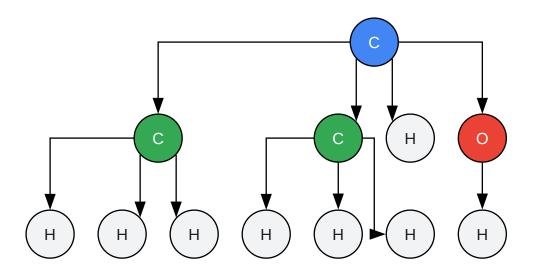
For ease of reference and comparison, the key quantitative data for isopropyl alcohol are summarized in the table below.



Property	Value
CAS Number	67-63-0[2][3]
Molecular Formula	C ₃ H ₈ O[3][4][5]
IUPAC Name	Propan-2-ol[1]
Molar Mass	60.10 g/mol [2][5]
Density	0.786 g/cm ³ [4]
Boiling Point	82 °C[2]
Melting Point	-88 °C[2]

Molecular Structure of Isopropyl Alcohol

The chemical formula for isopropyl alcohol is (CH₃)₂CHOH.[1][4][6] It is the simplest example of a secondary alcohol, where the alcohol carbon atom is attached to two other carbon atoms.[1] The structure consists of a central carbon atom bonded to two methyl groups (CH₃), a single hydrogen atom (H), and a hydroxyl group (-OH).



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Caption: Molecular structure of Isopropyl Alcohol (Propan-2-ol).

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